

Technical Support Center: γ -Caprolactone Stability and Storage

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Compound of Interest

Compound Name: *gamma-Caprolactone*

Cat. No.: *B1214175*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the stability and storage of γ -Caprolactone.

Troubleshooting Guides

Issue: Unexpected Polymerization of γ -Caprolactone During Storage or Experiment

Question: My γ -Caprolactone has become viscous or has solidified. What could be the cause and how can I prevent it?

Answer:

Unexpected polymerization of γ -Caprolactone is a common issue, often triggered by contaminants or improper storage conditions. The five-membered ring of γ -lactones has low ring strain, making homopolymerization difficult; however, it can be initiated under certain conditions.^[1]

Possible Causes:

- Contamination with Initiators: Trace amounts of water, alcohols, acids, or bases can act as initiators for ring-opening polymerization.

- Incompatible Storage Containers: Certain plastics may leach plasticizers or other chemicals that can initiate polymerization.
- Elevated Temperatures: Higher temperatures can accelerate polymerization, especially in the presence of trace impurities.

Troubleshooting and Prevention Workflow:

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References

- 1. Ring-opening copolymerization thermodynamics and kinetics of γ -valerolactone/ ϵ -caprolactone - PMC [pmc.ncbi.nlm.nih.gov]
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